

An In-depth Technical Guide to the Physical Properties of Methyl 3-butenolate

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Compound of Interest

Compound Name: Methyl 3-butenolate

Cat. No.: B1585572

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Methyl 3-butenolate**, a valuable chemical intermediate in various synthetic applications, including pharmaceutical development. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties

Methyl 3-butenolate ($C_5H_8O_2$) is a clear, colorless liquid.^[1] Its fundamental physical characteristics are crucial for its handling, reaction optimization, and purification.

Data Presentation

The experimentally determined and literature-reported values for the boiling point and density of **Methyl 3-butenolate** are summarized in the table below for straightforward comparison.

Physical Property	Value	Conditions	Source
Boiling Point	112 °C	at 760 mmHg (lit.)	[2][3]
107 °C	Not specified		
Density	0.939 g/mL	at 25 °C (lit.)	[2][3][4]
0.93 g/mL	at 20 °C		

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. The following sections detail standard methodologies for ascertaining the boiling point and density of a liquid compound such as **Methyl 3-butenolate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and reliable method for its determination is distillation.

Apparatus:

- Round-bottom flask
- Distillation head (Claisen adapter or similar)
- Condenser (Liebig, Graham, or Allihn)
- Thermometer with appropriate range
- Receiving flask
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Assemble the distillation apparatus in a fume hood.
- Place a small volume of **Methyl 3-butenolate** and a few boiling chips into the round-bottom flask.
- Position the thermometer bulb just below the side arm of the distillation head to ensure accurate measurement of the vapor temperature.
- Begin gentle heating of the flask.

- Observe the temperature as the liquid begins to boil and the vapor condenses on the thermometer bulb.
- The boiling point is recorded as the stable temperature at which the liquid is actively boiling and condensing on the thermometer.

Determination of Density

Density, the mass per unit volume of a substance, is a fundamental physical property. A straightforward and precise method for determining the density of a liquid is using a pycnometer or a graduated cylinder and balance.

Using a Graduated Cylinder and Balance (A less precise but common method):

Apparatus:

- Analytical balance
- Graduated cylinder (e.g., 10 mL or 25 mL)

Procedure:

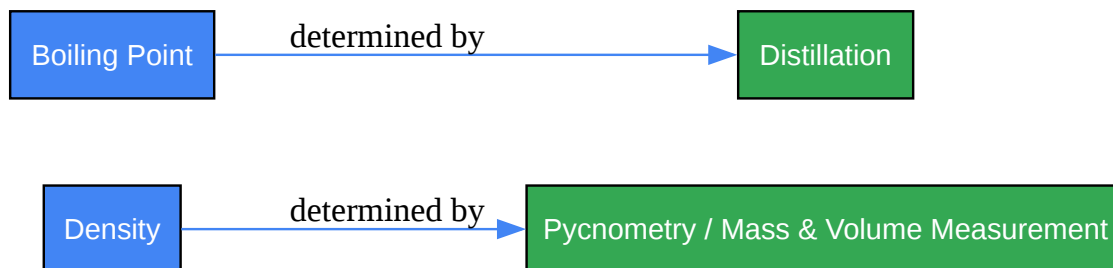
- Measure and record the mass of the empty, dry graduated cylinder.
- Carefully add a known volume of **Methyl 3-butenolate** to the graduated cylinder. Record the volume accurately.
- Measure and record the mass of the graduated cylinder containing the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Logical Relationships in Property Determination

The following diagram illustrates the logical workflow for determining the key physical properties of **Methyl 3-butenolate**.

Physical Properties

Determination Methods



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Caption: Workflow for determining physical properties.

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